

Technical Guide: Safety & Handling of 3-Methyloxolan-3-amine Hydrochloride

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Compound of Interest

Compound Name: 3-Methyloxolan-3-amine
hydrochloride

CAS No.: 1423034-45-0

Cat. No.: B1376606

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Executive Technical Summary

3-Methyloxolan-3-amine hydrochloride (also known as 3-amino-3-methyltetrahydrofuran HCl) is a saturated heterocyclic amine salt commonly used as a conformationally restricted building block in drug discovery.^[1] While the hydrochloride salt form significantly reduces the volatility and oxidative instability associated with the free amine, it introduces specific handling challenges related to hygroscopicity and dust inhalation.^[1]

Core Safety Directive: Treat as a Category 2 Skin/Eye Irritant and Respiratory Irritant.^[1] Strict moisture control is required not only for chemical stability but to prevent the formation of sticky, corrosive residues that complicate containment.^[1]

Physicochemical & Hazard Profile

Chemical Identity & Properties

Parameter	Technical Specification
IUPAC Name	3-methyloxolan-3-amine hydrochloride
CAS Number	1423034-45-0
Molecular Formula	C ₅ H ₁₁ NO ^{[1][2]} · HCl
Molecular Weight	137.61 g/mol
Physical State	White to off-white crystalline solid
Solubility	High: Water, Methanol, DMSO. ^[1] Moderate: Ethanol. ^[1] Low: DCM, Toluene. ^[1]
Hygroscopicity	High. Deliquescent upon prolonged exposure to ambient humidity. ^[1]

GHS Hazard Classification (Self-Validating Assessment)

Based on structural analogs (tetrahydrofuran-3-amine) and available vendor data.^[1]

- H315 (Skin Irritation): The acidic nature of the hydrochloride salt, combined with the organic amine structure, causes contact dermatitis.^[1]
- H319 (Eye Irritation): Dust or concentrated solutions cause severe irritation.^[1] Note: Treat as H318 (Serious Eye Damage) for conservative risk management.
- H335 (STOT-SE): Inhalation of dust triggers respiratory tract irritation (coughing, shortness of breath).^[1]

Strategic Handling Protocols

Engineering Controls: The Hierarchy of Containment

Do not handle this compound on an open benchtop. The fine particle size of the salt, combined with its potential to clump upon moisture absorption, necessitates specific airflow controls.^[1]

- Primary Barrier: Chemical Fume Hood (Face velocity > 0.5 m/s).^[1]

- Secondary Barrier (Weighing): If handling >1g, use a powder containment balance enclosure or a static-free funnel to prevent drift.^[1]
- Atmosphere: For long-term storage or bulk subdivision, use a Dry Nitrogen Glovebox.^[1] This prevents deliquescence, which degrades the reagent and alters the stoichiometry of sensitive reactions.^[1]

Personal Protective Equipment (PPE) Matrix

- Gloves: Nitrile (minimum 0.11 mm thickness) is sufficient for the solid salt.^[1]
 - Critical Nuance: If the salt is dissolved in organic solvents (e.g., DMF, DCM) for a reaction, the glove material must be selected based on the solvent's permeation breakthrough time, not just the solute.^[1]
- Respiratory: If weighing outside a hood (not recommended) or cleaning spills, use an N95/P2 particulate respirator.^[1]
- Eyes: Chemical splash goggles.^[1] Safety glasses are insufficient due to the risk of fine dust bypassing side shields.^[1]

Experimental Workflow: Solubilization & Free-Basing

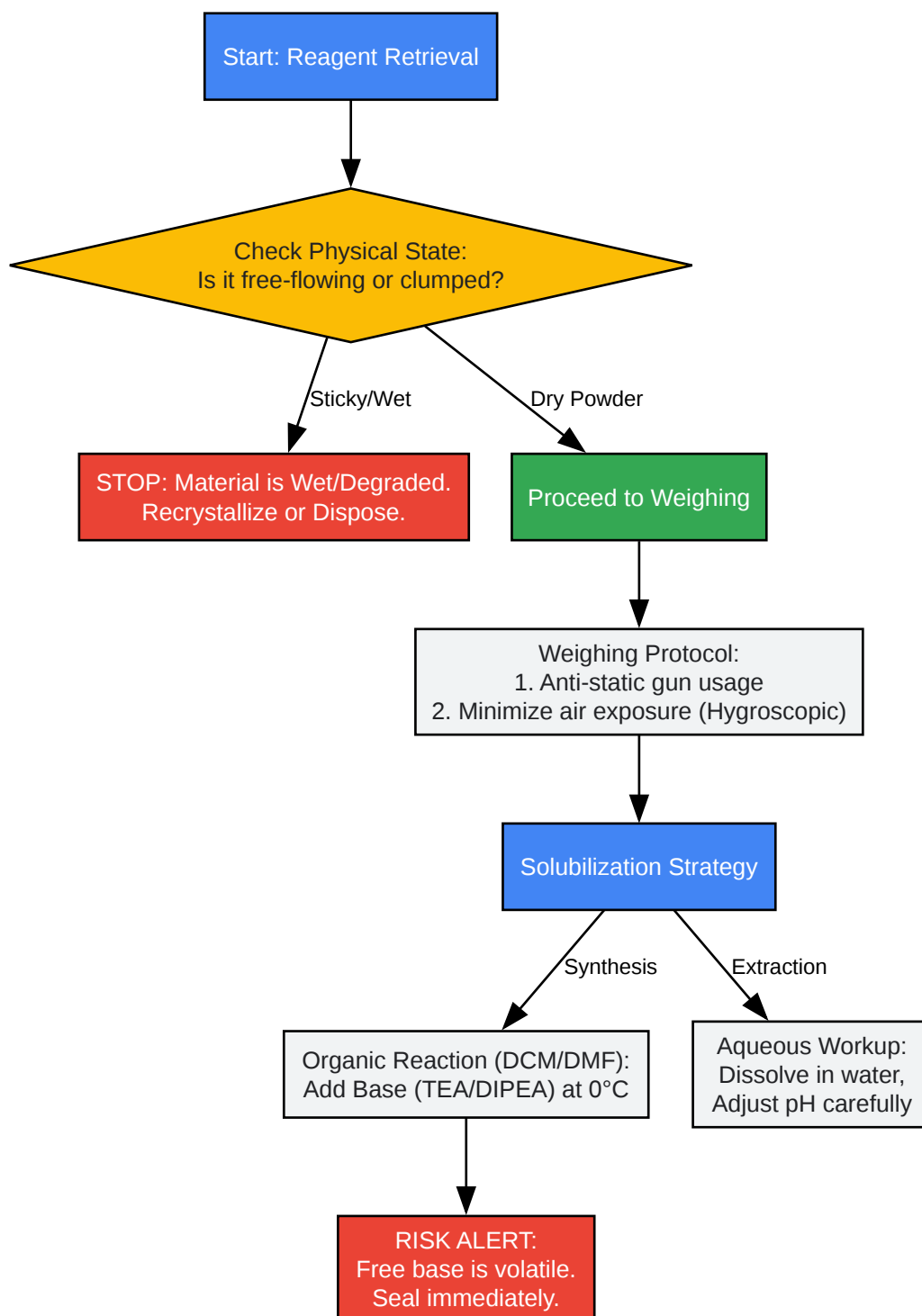
Researchers often convert the salt to the free base in situ.^[1] This step introduces new risks.^[1]

- The Exotherm Risk: Neutralizing the HCl salt with a base (e.g., TEA, NaH, K₂CO₃) is exothermic.^[1]
 - Protocol: Always add the base slowly at 0°C to control heat evolution.^[1]
- The Volatility Shift: Once neutralized, the free amine (3-methyloxolan-3-amine) is a liquid with higher volatility.^[1]
 - Protocol: Maintain inert atmosphere (N₂/Ar) immediately after neutralization to prevent oxidation and vapor release.^[1]

Visualized Workflows

Workflow: Safe Weighing & Reaction Setup

This diagram outlines the decision logic for handling the hygroscopic solid to ensure both safety and stoichiometry.

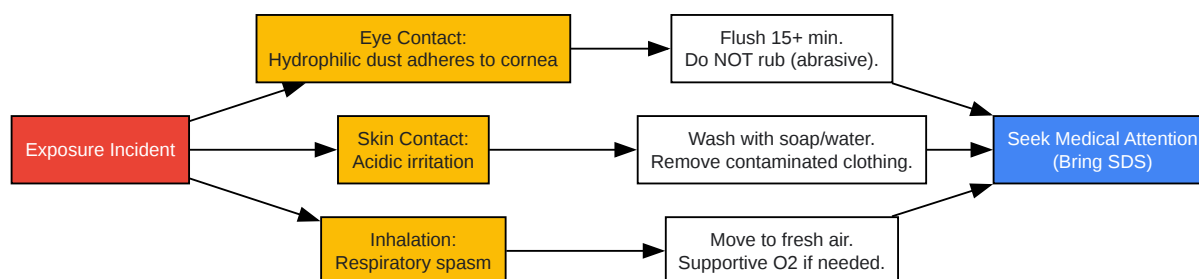


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Caption: Decision tree for assessing reagent quality and managing the transition from stable salt to reactive free base.

Emergency Response Logic

Immediate actions differ based on the exposure route due to the compound's acidity and solubility.[1]



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Caption: Critical response pathways emphasizing the abrasive nature of the dust in eye injuries.

Waste Disposal & Environmental Stewardship

- Classification: As a halogenated organic salt, this must not be disposed of in general trash or down the drain.[1]
- Protocol:
 - Dissolve the solid in a combustible solvent (e.g., acetone or ethanol).[1]
 - Neutralize with a dilute base if large quantities (>10g) are involved to prevent acid corrosion of waste drums.[1]
 - Dispose of as Halogenated Organic Waste.
- Spill Cleanup:

- Dry Spill: Do not sweep (creates dust).[1] Use a HEPA vacuum or wet-wipe method.[1]
- Wet Spill: Absorb with vermiculite or sand.[1] Do not use sawdust (potential reaction with concentrated acid liberated from hydrolysis).[1]

References

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